

Stability and storage of lyophilized HIV p17 Gag (77-85) peptide

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Compound of Interest

Compound Name: HIV p17 Gag (77-85)

Cat. No.: B612650

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Technical Support Center: HIV p17 Gag (77-85) Peptide

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability, storage, and handling of lyophilized HIV p17 Gag (77-85) peptide.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for the lyophilized HIV p17 Gag (77-85) peptide?

A1: For optimal stability, lyophilized peptides should be stored in a freezer, protected from light. The recommended storage temperatures are detailed in the table below. Lyophilized peptides are stable at room temperature for several days to weeks, making them suitable for standard shipping conditions.^{[1][2]}

Q2: How long can I store the lyophilized peptide?

A2: The shelf life of the lyophilized peptide is highly dependent on the storage temperature. When stored at -20°C or -80°C, the peptide can remain stable for several years.^{[2][3][4][5]} Avoid storing at room temperature for extended periods to prevent degradation.^[2]

Q3: The amount of lyophilized powder in the vial appears very small or almost invisible. Is this normal?

A3: Yes, this is normal. Peptides, especially short sequences like **HIV p17 Gag (77-85)**, are often highly hygroscopic and can appear as a thin film, a gel-like substance, or may be difficult to see in the vial.^{[1][4]} The product is packaged by mass (e.g., 1 mg), not by volume.^[6]

Q4: What is the best way to reconstitute the lyophilized peptide?

A4: The choice of solvent depends on the experimental requirements. For most applications, sterile, high-purity water or a small amount of dimethyl sulfoxide (DMSO) followed by dilution with an aqueous buffer is recommended.^{[7][8]} It is crucial to allow the vial to warm to room temperature before opening to prevent condensation, as the peptide is hygroscopic.^[9]

Q5: What is the stability of the peptide once it is reconstituted in a solution?

A5: Peptides in solution are significantly less stable than in their lyophilized form.^{[1][5][10]} Their stability in solution depends on the solvent, pH (optimal pH is 5-7), and the presence of amino acids prone to degradation.^[1] For reconstituted peptides, it is strongly recommended to prepare aliquots to avoid repeated freeze-thaw cycles, which can degrade the peptide.^{[1][9]}

Storage Condition Summary

Form	Storage Temperature	Expected Stability	Recommendations
Lyophilized	Room Temperature	Weeks to Months	Suitable for short-term storage and shipping. [1] [2]
2-8°C (Refrigerated)	Approx. 1-2 years	For intermediate-term storage. [2]	
-20°C (Frozen)	Several years	Recommended for long-term storage. [1] [2] [3] [9]	
-80°C (Deep Freeze)	> 5 years	Optimal for maximum longevity. [1] [2] [4]	
Reconstituted	4°C	1-2 weeks	For immediate use only. [1]
-20°C	3-4 months	Aliquot to avoid freeze-thaw cycles. [1]	
-80°C	Up to 1 year	Best for preserving the integrity of the reconstituted peptide. [1] [4]	

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Peptide won't dissolve	- Incorrect solvent.- Peptide concentration is too high.- The peptide has degraded due to improper storage.	- Confirm the recommended solvent from the product datasheet. The HIV p17 Gag (77-85) peptide is generally soluble in water and DMSO. [7]- Try gentle vortexing or sonication.- If water is the solvent, try adding a small amount of acetonitrile or DMSO to aid dissolution.[6]
Inconsistent experimental results	- Inaccurate peptide concentration due to weighing errors (static, hygroscopic nature).- Peptide degradation from multiple freeze-thaw cycles.- Peptide degradation in solution due to long-term storage.	- Before weighing, allow the vial to equilibrate to room temperature in a desiccator.[9]- Reconstitute the entire vial and then aliquot the solution for single-use experiments to ensure consistent concentrations.- Always prepare fresh solutions for critical experiments and avoid storing peptides in solution for extended periods.[9]
Low or no cellular response (e.g., in ELISPOT)	- Peptide has degraded.- Suboptimal peptide concentration used for stimulation.- Incorrect peptide sequence for the specific HLA type.	- Verify the storage conditions and age of the peptide. Use a fresh vial if degradation is suspected.- Perform a dose-response experiment to determine the optimal peptide concentration for your specific assay.- Ensure the HIV p17 Gag (77-85) peptide (SLYNTVATL) is appropriate for your experimental system (it is a well-known HLA-

A*02:01 restricted epitope).[11]
[12]

Visible particles or cloudiness
after reconstitution

- Bacterial contamination.- The
peptide has aggregated.-
Buffer incompatibility.

- Reconstitute using sterile
water, buffer, or DMSO.- The
solution can be passed
through a 0.2 µm filter to
remove potential
contamination or aggregates.
[9]- If aggregation is
suspected, try dissolving in a
small amount of organic
solvent (like DMSO) before
diluting with aqueous buffer.

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized HIV p17 Gag (77-85) Peptide

This protocol provides a general procedure for reconstituting the peptide for use in cell culture assays.

- **Equilibrate Vial:** Remove the vial of lyophilized peptide from its storage location (-20°C or -80°C) and place it in a desiccator at room temperature. Allow it to warm to room temperature for at least 30 minutes before opening. This prevents water condensation on the hygroscopic peptide.[9]
- **Solvent Preparation:** Prepare your desired sterile solvent. For a 1 mg/mL stock solution, high-purity, sterile water is often sufficient.[13] Alternatively, for better solubility or for long-term frozen storage of the stock solution, dissolve the peptide in sterile DMSO first.
- **Reconstitution:**
 - **For Aqueous Stock:** Aseptically add the calculated volume of sterile water to the vial to achieve the desired concentration (e.g., 1 mL for a 1 mg vial to get 1 mg/mL).

- For DMSO Stock: Aseptically add a small volume of pure DMSO (e.g., 50 μ L) to the vial.^[8] Gently swirl or vortex to ensure the peptide is fully dissolved. Then, add sterile water or a suitable buffer to reach the final desired volume and concentration. The final DMSO concentration should typically be kept below 1% (v/v) in cell-based assays to avoid toxicity.^[8]
- Mixing: Gently vortex or pipette the solution up and down to ensure the peptide is completely dissolved and the solution is homogeneous. Avoid vigorous shaking, which can cause aggregation of some peptides.
- Aliquoting and Storage: To prevent degradation from repeated freeze-thaw cycles, immediately divide the stock solution into single-use aliquots.^[9] Store these aliquots at -20°C or preferably -80°C.

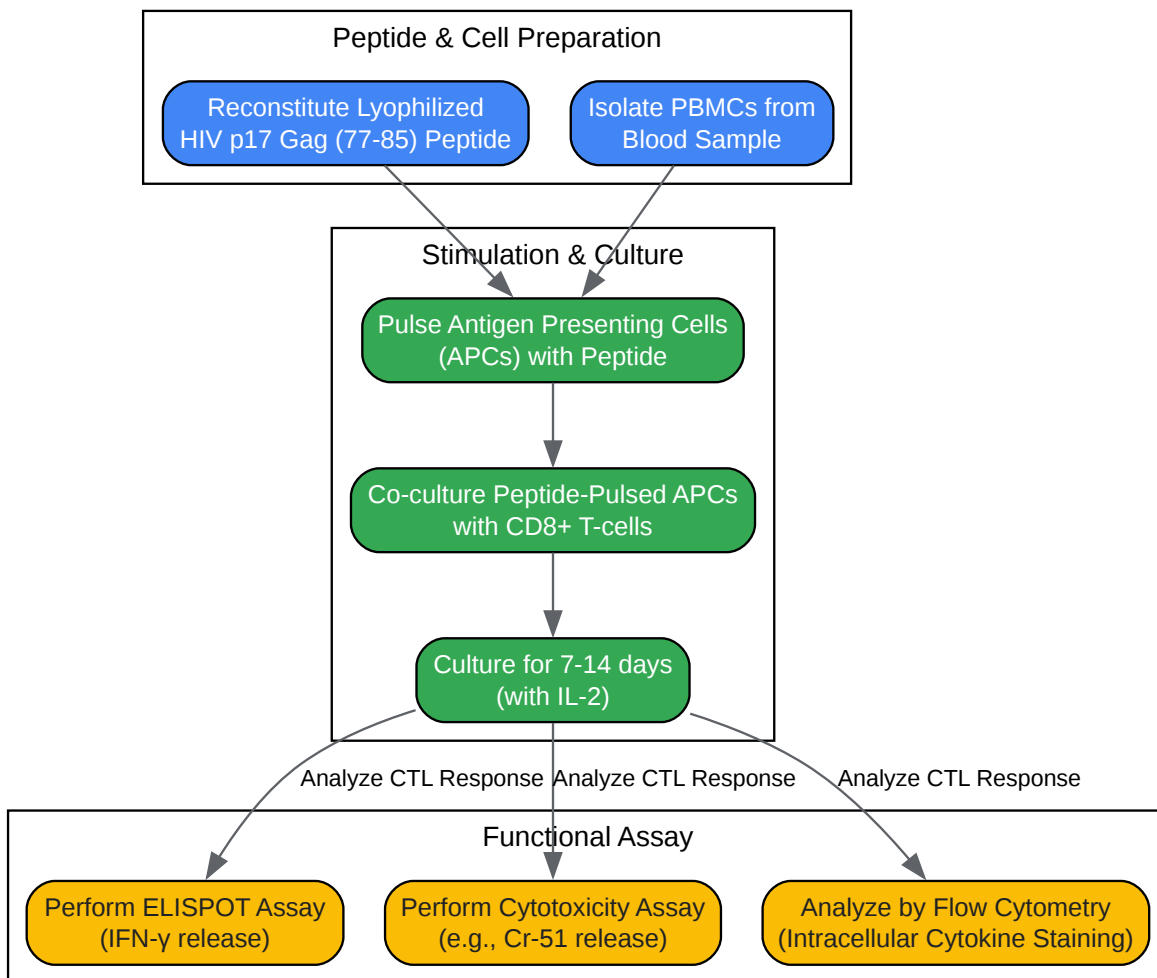
Protocol 2: Stability Assessment by HPLC

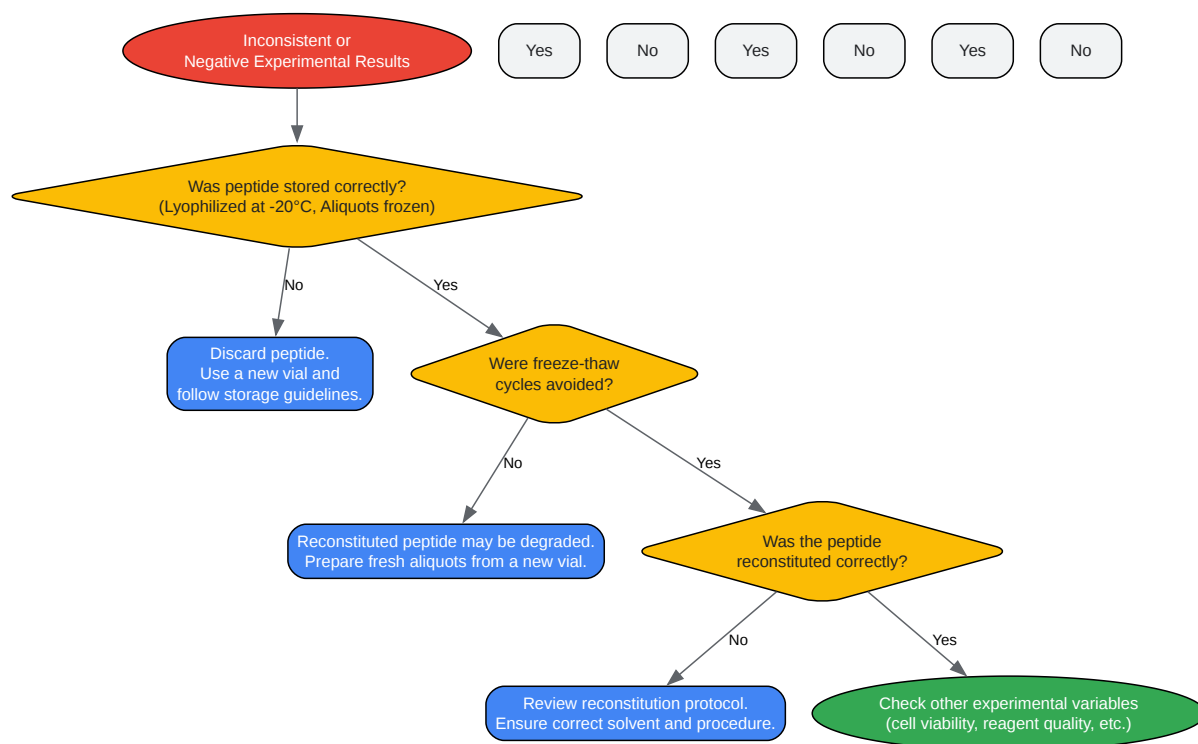
This protocol outlines a method to assess the stability of the peptide over time.

- Initial Analysis (T=0):
 - Reconstitute a fresh vial of the lyophilized peptide as described in Protocol 1.
 - Immediately analyze a sample using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC).
 - Use a C18 column with a water/acetonitrile gradient containing 0.1% trifluoroacetic acid (TFA).
 - Monitor the peptide elution at a wavelength of 214-220 nm.
 - Record the peak area and retention time of the main peptide peak. This will serve as the baseline for purity and concentration.
- Sample Storage: Store the remaining reconstituted peptide solution and other lyophilized vials under the conditions you wish to test (e.g., 4°C, -20°C, room temperature).
- Time-Point Analysis:

- At predetermined intervals (e.g., 1 week, 1 month, 3 months), retrieve a stored aliquot or a new lyophilized vial stored under the test conditions.
- If using a lyophilized vial, reconstitute it using the exact same procedure as for the T=0 sample.
- Analyze the sample by RP-HPLC using the identical method as the initial analysis.
- Data Comparison:
 - Compare the peak area of the main peptide from the stored sample to the T=0 sample. A decrease in the main peak area and the appearance of new peaks (degradation products) indicate instability.
 - Calculate the percentage of remaining intact peptide to quantify stability under the tested storage conditions.

Visualizations





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References

- 1. Peptide handling & storage guidelines - How to store a peptide? [sb-peptide.com]
- 2. peptidesystems.com [peptidesystems.com]
- 3. biorbyt.com [biorbyt.com]
- 4. realpeptides.co [realpeptides.co]
- 5. verifiedpeptides.com [verifiedpeptides.com]
- 6. abbiotec.com [abbiotec.com]
- 7. HIV p17 Gag (77-85) - LKT Labs [lktlabs.com]
- 8. cdn.stemcell.com [cdn.stemcell.com]
- 9. genscript.com [genscript.com]
- 10. verifiedpeptides.com [verifiedpeptides.com]
- 11. HIV-1 p17 Gag (77-85) peptide - SLYNTVATL - SB PEPTIDE [sb-peptide.com]
- 12. medchemexpress.com [medchemexpress.com]
- 13. Functional Profile of CD8+ T-Cells in Response to HLA-A*02:01-Restricted Mutated Epitopes Derived from the Gag Protein of Circulating HIV-1 Strains from Medellín, Colombia - PMC [pmc.ncbi.nlm.nih.gov]
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